

# Physical and Chemical Properties of p-BAPS Monomer

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## Compound of Interest

Compound Name: Bis[4-(4-aminophenoxy)phenyl]sulfone

Cat. No.: B080366

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A summary of key physical and chemical properties of p-BAPS would be presented in a table format for clarity and ease of comparison.

Property	Value
Chemical Formula	C <sub>12</sub> H <sub>12</sub> N <sub>2</sub> S
Molecular Weight	216.31 g/mol
Appearance	Light yellow crystalline powder
Melting Point	108-110 °C
Boiling Point	403.9 °C at 760 mmHg
Solubility	Soluble in organic solvents like DMSO, DMF, and NMP. Insoluble in water.
Purity	>99%

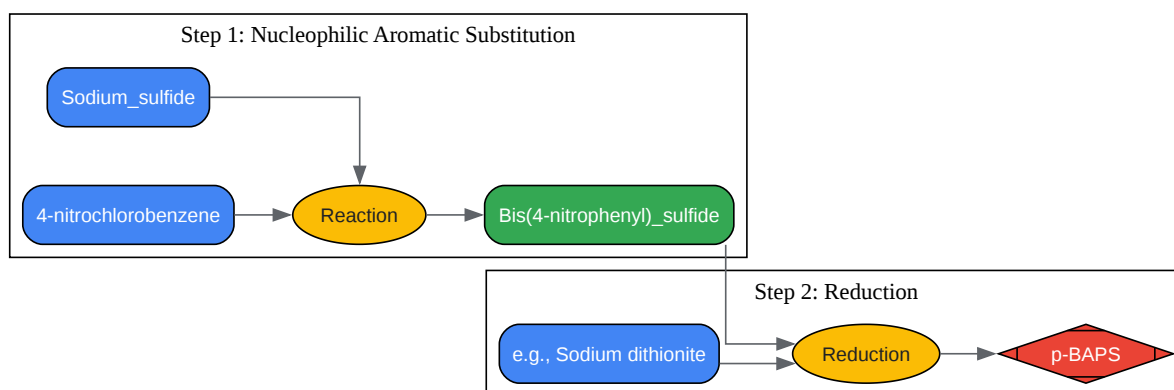
## Experimental Protocols

Detailed methodologies for key experiments involving p-BAPS would be provided.

## Synthesis of p-BAPS Monomer

A common method for synthesizing p-BAPS involves the reaction of 4-nitrochlorobenzene with sodium sulfide, followed by reduction of the resulting dinitro compound.

### Experimental Workflow for p-BAPS Synthesis



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Caption: Synthesis of p-BAPS monomer.

## Characterization of p-BAPS Monomer

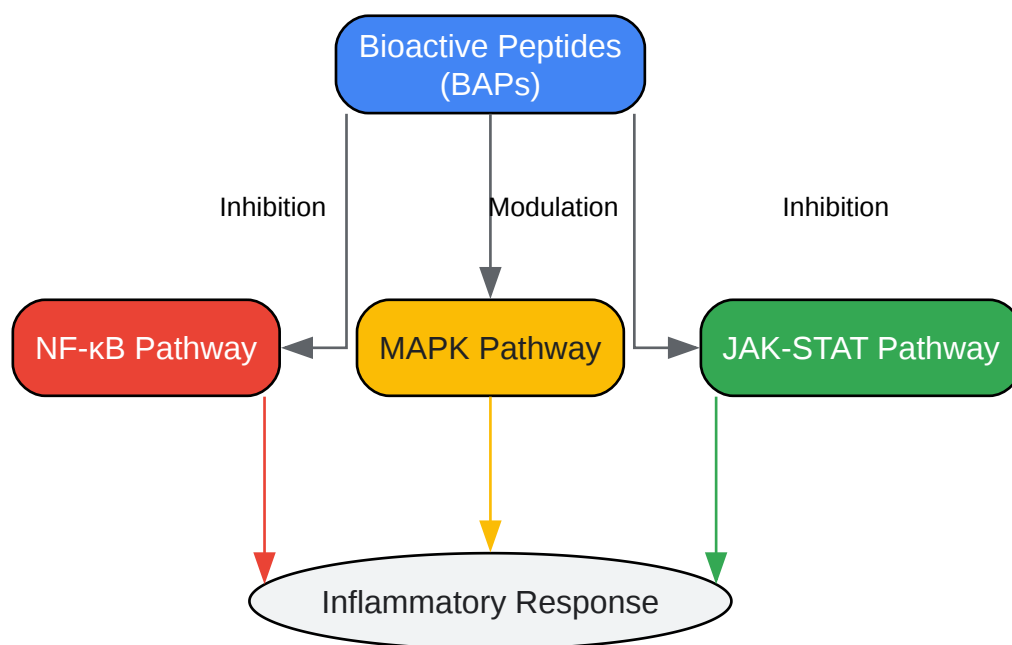
The synthesized p-BAPS monomer is typically characterized using various spectroscopic techniques.

- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight.

## Signaling Pathways

If the specified BAPS monomer has known biological activity, the relevant signaling pathways would be detailed. For example, while p-BAPS is primarily used in materials science, if we were discussing a bioactive peptide (BAP), the following diagram illustrates how BAPs can modulate inflammatory signaling pathways.[1]

### Anti-inflammatory Signaling Pathways Modulated by Bioactive Peptides (BAPs)



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Caption: Modulation of inflammatory pathways by BAPs.[1]

Please provide the specific "BAPS monomer" you are interested in so that a tailored and detailed technical guide can be generated.

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## References

- 1. researchgate.net [researchgate.net]
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